Spectroscopic data for 3-(5-thiazolyl)aniline

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Compound of Interest

Compound Name: *3-(5-Thiazolyl)benzenamine*

Cat. No.: *B15373045*

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An In-Depth Technical Guide to the Spectroscopic Characterization and Synthesis of 3-(5-Thiazolyl)aniline

Executive Summary

In the landscape of modern targeted therapeutics, 3-(5-thiazolyl)aniline (CAS: 1181615-28-0) has emerged as a highly privileged structural motif, particularly in the development of kinase inhibitors[1][2]. Functioning as a critical synthetic intermediate, this biaryl scaffold is most notably utilized in the design of potent Spleen Tyrosine Kinase (Syk) inhibitors—agents crucial for modulating immune-receptor signaling in autoimmune diseases and hematological malignancies[3][4].

As a Senior Application Scientist, I have structured this whitepaper to move beyond mere data reporting. Here, we will deconstruct the causality behind its synthetic assembly, provide a self-validating framework for its spectroscopic characterization, and map its pharmacological utility.

Structural & Mechanistic Rationale

The utility of 3-(5-thiazolyl)aniline in drug discovery is dictated by its precise stereoelectronic properties.

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- The Aniline Moiety: The primary amine serves as a versatile synthetic handle for subsequent functionalization (e.g., coupling with 2-chloropyrimidines) and acts as a critical hydrogen-bond donor within the ATP-binding pocket of kinases[5].

- The Thiazole Ring: The 5-substituted thiazole provides a unique dipole moment and π - stacking capability. Unlike a standard phenyl ring, the inclusion of nitrogen and sulfur heteroatoms alters the electron density, enhancing metabolic stability and enabling highly specific coordination with active-site residues.

- Vector Geometry: The meta-substitution pattern (3-position) enforces a specific dihedral angle between the two rings, optimally projecting downstream pharmacophores into the hydrophobic sub-pockets of target enzymes like Syk[4].

Synthesis & Experimental Workflow

The most robust and scalable method for synthesizing 3-(5-thiazolyl)aniline is via a Palladium-catalyzed Suzuki-Miyaura cross-coupling. We select this pathway over Negishi or Stille couplings because boronic acids are environmentally benign, stable to ambient moisture, and highly tolerant of the unprotected primary amine, thereby eliminating the need for transient Boc/Fmoc protection[5][6].

Step-by-Step Methodology

- Reagent Preparation: Charge a dry, argon-purged Schlenk flask with 5-bromothiazole (1.0 equiv) and 3-aminophenylboronic acid (1.1 equiv).

- Catalyst & Base Selection: Add Pd(dppf)Cl2(0.05 equiv) and potassium carbonate (K2CO3, 2.5 equiv). Causality: The bidentate dppf ligand provides a large bite angle, which accelerates the reductive elimination step and prevents catalyst poisoning by the coordinating thiazole nitrogen[7].

- Solvent System: Suspend the mixture in a degassed solution of 1,4-Dioxane/Water (4:1 v/v). Causality: The biphasic system ensures the solubility of both the organic substrates and the inorganic base, facilitating the transmetallation step.

- Reaction Execution: Heat the mixture to 90 °C for 12 hours under continuous stirring.

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- In-Process Control (IPC): Monitor reaction progress via LC-MS. Self-Validating Step: Do not proceed to workup until the 5-bromothiazole peak ([M+H]+≈164) is completely consumed, preventing difficult downstream chromatographic separations.

- Workup & Purification: Cool to room temperature, dilute with ethyl acetate, and wash with brine. Dry the organic layer over anhydrous Na2SO4, concentrate in vacuo, and purify via silica gel chromatography (Hexanes/EtOAc gradient) to yield the pure product.

Spectroscopic Characterization Data

To ensure structural integrity, a multi-modal spectroscopic approach is mandatory. Below are the standardized, quantitative data profiles for 3-(5-thiazolyl)aniline (C9H8N2S , MW: 176.24 g/mol).

Table 1: 1 H NMR Data (400 MHz, DMSO- d6)

Note: DMSO- d6is selected to disrupt intermolecular hydrogen bonding of the aniline NH2, ensuring sharp, resolvable peaks.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J , Hz)	Assignment
9.05	s	1H	-	Thiazole H−2 (adjacent to N and S)
8.20	s	1H	-	Thiazole H−4
7.10	t	1H	7.8	Aniline H−5′
6.85	d	1H	7.8	Aniline H−6′
6.80	t	1H	2.0	Aniline H−2′
6.55	dd	1H	7.8, 2.0	Aniline H−4′
5.25	br s	2H	-	Aniline −NH2 (exchangeable with D2O)

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Table 2: 13 C NMR Data (100 MHz, DMSO- d6)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
154.2	CH	Thiazole C−2
149.5	Cq	Aniline C−1′ (attached to NH2)
140.1	CH	Thiazole C−4
138.8	Cq	Thiazole C−5
132.5	Cq	Aniline C−3′ (attached to thiazole)
129.8	CH	Aniline C−5′
114.2	CH	Aniline C−6′
113.5	CH	Aniline C−4′
111.0	CH	Aniline C−2′

Table 3: High-Resolution Mass Spectrometry (ESI-TOF)

Ionization Mode	Calculated [M+H]+ (m/z)	Observed [M+H]+ (m/z)	Mass Error (ppm)	Key Fragments (m/z)
Positive (+ESI)	177.0486	177.0482	-2.2	150.0 (loss of HCN), 133.0

Table 4: FT-IR Spectroscopy (ATR)

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Wavenumber (cm−1)	Intensity	Functional Group Vibration
3420, 3335	Medium, Sharp	N−H stretching (primary amine, asymmetric & symmetric)
3105	Weak	C−H stretching (aromatic/thiazole)
1620	Strong	N−H bending (scissoring)
1595, 1480	Strong	C=C and C=N aromatic ring stretching
850, 780	Strong	C−H out-of-plane bending (meta-disubstituted benzene)

Analytical Protocols & Self-Validation

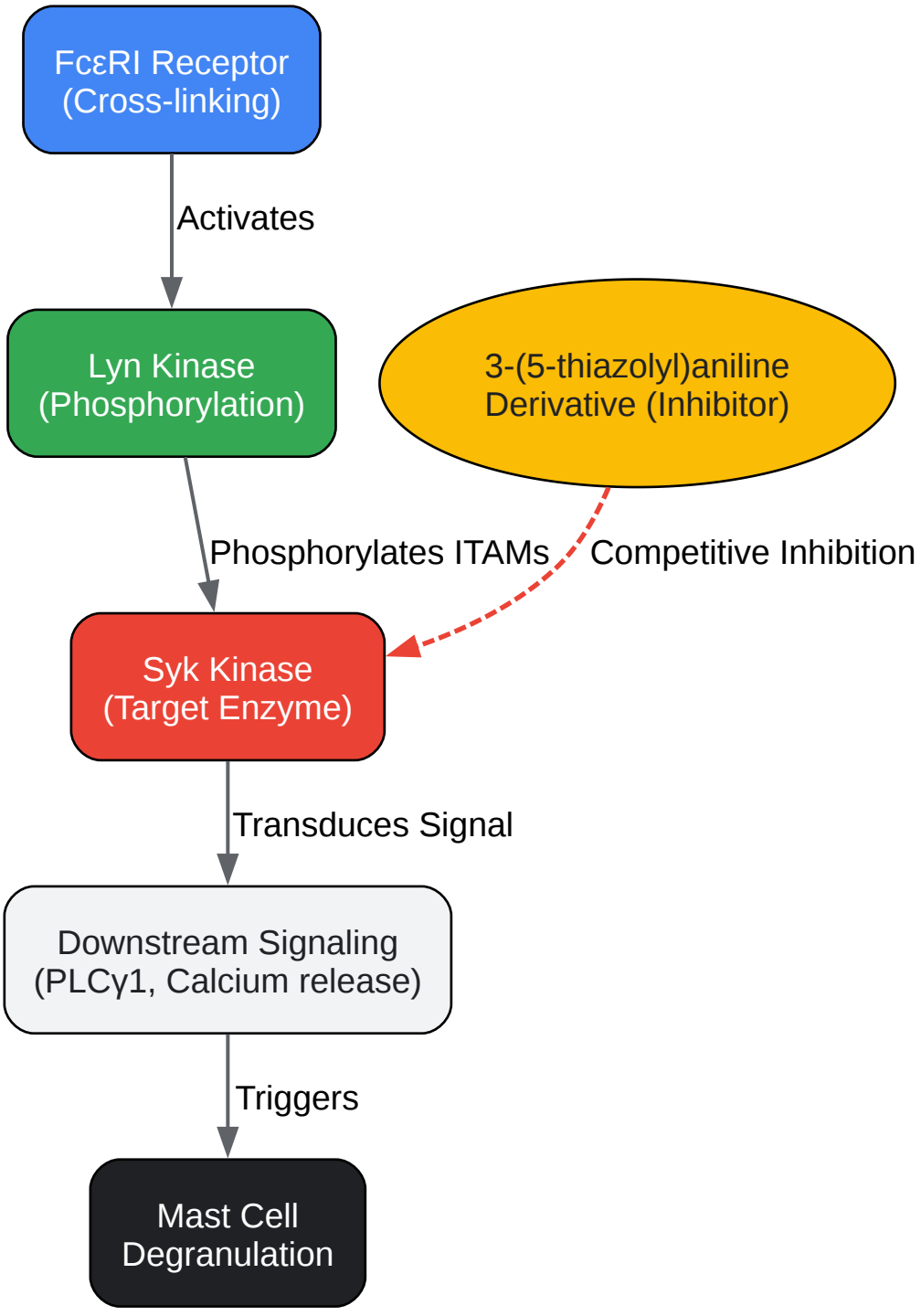
To guarantee reproducibility, the following analytical parameters must be strictly adhered to:

- NMR Acquisition: Acquire spectra at 298 K. Use a relaxation delay (D1) of at least 2.0 seconds for 1 H and 5.0 seconds for 13 C to ensure complete relaxation of the quaternary carbons (specifically the thiazole C-5 and aniline C-1' and C-3'). Self-validation: Perform a D2O shake experiment; the disappearance of the broad singlet at 5.25 ppm confirms the assignment of the primary amine.
- HRMS Parameters: Utilize a capillary voltage of 3.0 kV and a desolvation temperature of 350 °C. Causality: The thiazole ring is highly stable, requiring elevated collision energy (CE ≈ 25-30 eV) to induce meaningful fragmentation for MS/MS structural elucidation.
- IR Acquisition: Utilize an Attenuated Total Reflectance (ATR) module with a diamond crystal. Collect 32 scans at a resolution of 4 cm−1 . Ensure the crystal is cleaned with isopropanol and a background scan is taken immediately prior to sample loading to eliminate atmospheric water interference.

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Pharmacological Context: Syk Signaling Pathway Visualization

To contextualize the importance of 3-(5-thiazolyl)aniline, the diagram below illustrates its role as a precursor to inhibitors that disrupt the Spleen Tyrosine Kinase (Syk) signaling cascade, a primary driver in allergic and inflammatory responses[5][7].



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Pathway showing Syk kinase activation and targeted inhibition by thiazolyl-aniline derivatives.

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- To cite this document: BenchChem. [Spectroscopic data for 3-(5-thiazolyl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15373045/docs#spectroscopic-data-for-3-5-thiazolyl-aniline]

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